

Molecular Structure and Packing of TTC18-TTF Derivatives: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>Tetrakis(octadecylthio)tetrathiafulvalene</i>
CAS No.:	105782-53-4
Cat. No.:	B033955

[Get Quote](#)

Executive Summary

The derivative **Tetrakis(octadecylthio)tetrathiafulvalene** (TTC18-TTF) represents a benchmark in the design of organic semiconductors. Unlike its short-chain counterparts, TTC18-TTF leverages the "Molecular Fastener" effect—a supramolecular phenomenon where long alkyl chains (C18) interdigitate to enforce a rigid, high-mobility packing of the conductive TTF cores.

This guide provides a rigorous analysis of the molecular architecture, crystal packing mechanics, and thin-film processing protocols required to exploit TTC18-TTF for Organic Field-Effect Transistors (OFETs) and conductive Langmuir-Blodgett (LB) films.

Part 1: Molecular Architecture & Conformation

The Core-Shell Duality

The TTC18-TTF molecule functions as a dual-zone system:

- The Electronic Core: The central Tetrathiafulvalene (TTF) moiety serves as the charge carrier highway. It is electron-rich (donor) and capable of reversible oxidation to stable cation radicals () and dications ().
- The Insulating Shell: Four octadecylthio () chains act as steric regulators.

Conformational Switching (Boat vs. Chair)

A critical design parameter is the flexibility of the central

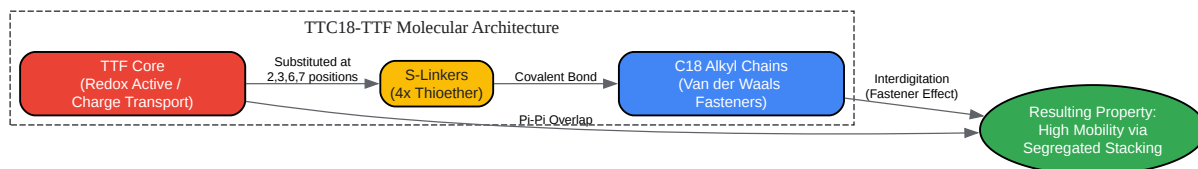
bond and the

bonds.

- Short Chains (): Derivatives often adopt a boat-like conformation due to steric hindrance, preventing effective - overlap.
- Long Chains (, including C18): The van der Waals forces between the long alkyl chains dominate, forcing the molecule into a chair-like conformation. This flattens the central TTF core relative to the stacking axis, enabling high-mobility transport.

Visualization of Functional Zones

The following diagram illustrates the functional segregation within the molecule.



[Click to download full resolution via product page](#)

Figure 1: Functional decomposition of TTC18-TTF. The synergy between the redox-active core and the alkyl 'fasteners' drives the material's bulk properties.

Part 2: Supramolecular Assembly & The Fastener Effect

Crystal Packing Mechanism

TTC18-TTF crystallizes in a triclinic system (typically Space Group

). The packing is defined by Segregated Stacking, where TTF cores form conductive columns separated by insulating alkyl regions.

The "Molecular Fastener" Effect

In derivatives with

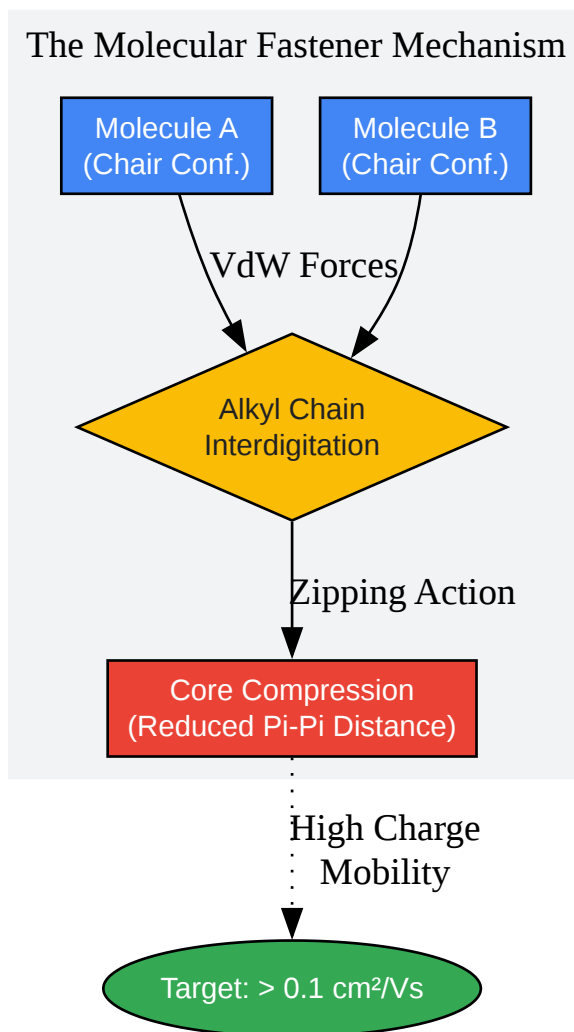
, the alkyl chains do not merely act as spacers; they actively "zip" together.

- Mechanism: The alkyl chains of adjacent molecules interdigitate. The cumulative van der Waals energy (kcal/mol per group) overcomes the steric repulsion of the core.
- Result: This compression reduces the intracolumnar

distance to

(the van der Waals radius sum), significantly increasing the transfer integral () between molecules.

Visualization of Packing Dynamics



[Click to download full resolution via product page](#)

Figure 2: The 'Zipper' mechanism. Interdigitation of C18 chains compresses the TTF cores, enhancing orbital overlap.

Part 3: Experimental Protocols

Synthesis of TTC18-TTF

Causality: Direct coupling of thione precursors ensures high symmetry and purity, essential for electronic grade materials.

Precursor: 4,5-bis(octadecylthio)-1,3-dithiole-2-thione.

Protocol:

- Coupling: Dissolve precursor (2 eq.) in freshly distilled Triethyl Phosphite ().
- Reaction: Heat to 120°C under Argon atmosphere for 3-5 hours.
 - Note:
acts as both solvent and desulfurizing agent.
- Precipitation: Cool to room temperature. The product often precipitates due to the low solubility of the C18 chains.
- Purification: Filter the solid. Wash with MeOH (to remove phosphite byproducts). Recrystallize from Chlorobenzene or Hexane.
- Validation:
-NMR (check integration of vs Core) and Elemental Analysis.

Langmuir-Blodgett (LB) Film Fabrication

Causality: The amphiphilic nature (hydrophobic chains vs polarizable core) allows precise monolayer control at the air-water interface.

Parameter	Setting	Rationale
Solvent	Chloroform or Benzene	Good solubility for spreading; high volatility.
Concentration	0.5 - 1.0 mg/mL	Prevents aggregation prior to spreading.
Subphase	Ultrapure Water ()	Eliminates ionic impurities that disrupt packing.
Target Pressure	20 - 25 mN/m	Ensures "Solid" phase packing without collapse.
Transfer Ratio		Indicates defect-free Y-type deposition.

Thin-Film Transistor (OFET) Fabrication Workflow



[Click to download full resolution via product page](#)

Figure 3: OFET fabrication pipeline. OTS treatment is critical to match the surface energy of the C18 chains.

Part 4: Electronic Characterization & Data Interpretation

Charge Transport Metrics

When characterizing TTC18-TTF devices, the following metrics validate the "Fastener" hypothesis:

- Mobility (): Expect

to

for thin films. Single crystals may exceed

.

- Anisotropy: Charge transport is highly anisotropic (1D). Mobility along the stacking axis (b-axis) is orders of magnitude higher than perpendicular axes.
- Annealing Response: Post-deposition annealing at 60-80°C typically increases mobility by 2-5x.
 - Mechanism:[1] Annealing provides thermal energy for alkyl chains to re-organize into the thermodynamically stable interdigitated state.

Structural Validation (XRD)

- Low Angle Peaks: Look for a series of peaks corresponding to the long c-axis spacing (for C18).
- High Angle Peaks: A peak at (d ~ 3.6-3.8) confirms the - stacking distance.

References

- Structural Analysis & Fastener Effect
 - Title: Phase transition of tetrakis(octylthio)tetrathiafulvalene (TTC8–TTF) and crystal structure analysis.
 - Source: Journal of M

- URL:[[Link](#)]
- Synthesis Protocols
 - Title: An expedient, cost effective large scale synthesis of tetrathiafulvalene.[2]
 - Source: Journal of the Chemical Society, Perkin Transactions 1.[2]
 - URL:[[Link](#)]
- Charge Transport in TTF Derivatives
 - Title: Electrical Conductivities of Tetrakis(alkylthio)
 - Source: Chemistry Letters / Scilit.
 - URL:[[Link](#)]
- Langmuir-Blodgett Film Techniques
 - Title: Langmuir–Blodgett film - Physical Insight and Deposition.
 - Source: Wikipedia (General Reference for LB Technique).
 - URL:[[Link](#)]
- General TTF Properties
 - Title: Tetrathiafulvalene Chemistry - Them
 - Source: Beilstein Journal of Organic Chemistry.
 - URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)

- 2. An expedient, cost effective large scale synthesis of tetrathiafulvalene - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Molecular Structure and Packing of TTC18-TTF Derivatives: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033955/docs#molecular-structure-and-packing-of-ttc18-ttf-derivatives-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)